

Application Notes and Protocols for CO₂ Capture Using Aqueous Diethylenetriamine (DETA)

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Compound of Interest

Compound Name: Diethylenetetramine

CAS No.: 1336-49-8

Cat. No.: B12653574

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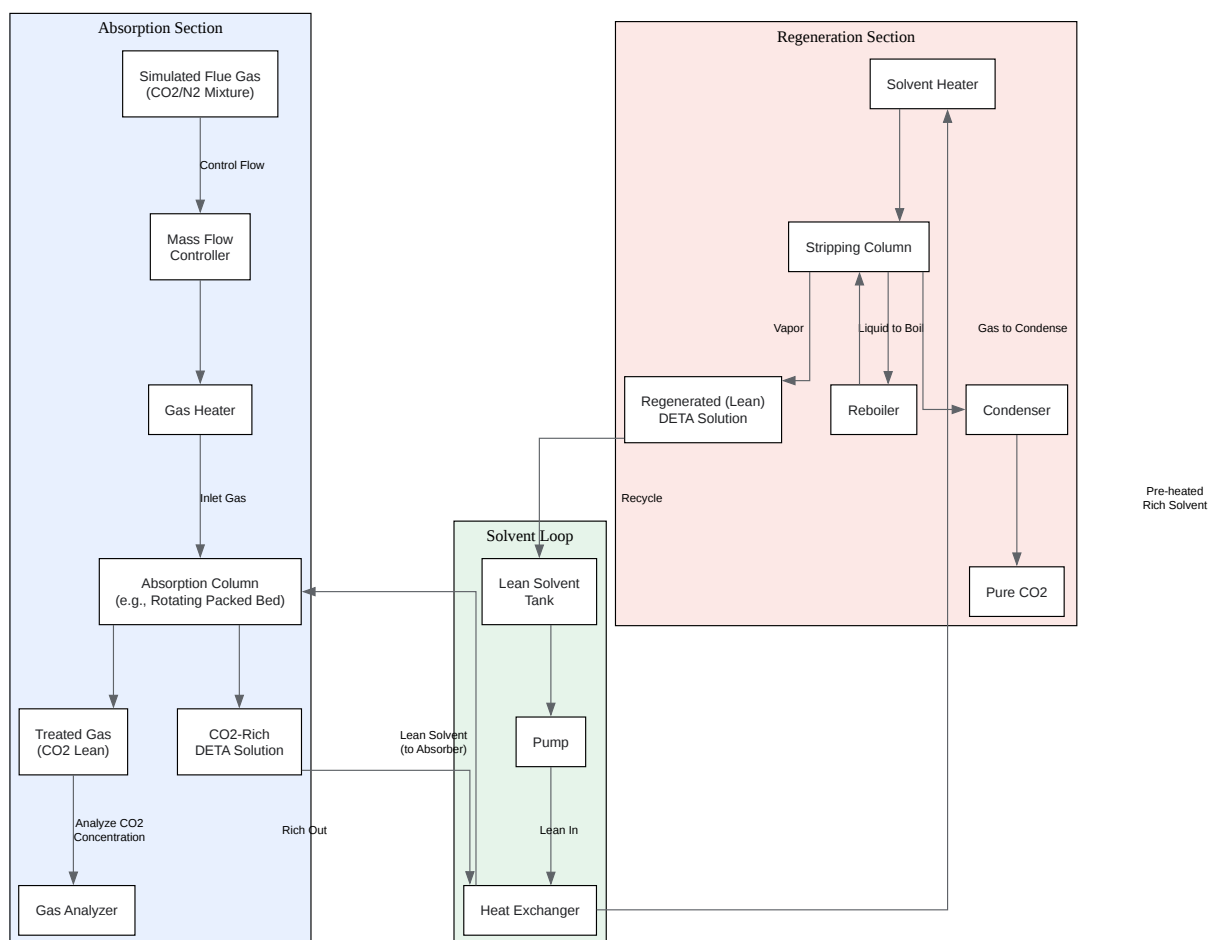
Introduction

Diethylenetriamine (DETA) is a linear polyamine with two primary and one secondary amine group, making it a highly reactive and efficient solvent for post-combustion CO₂ capture.^[1] Its high absorption rate, large CO₂ loading capacity, and lower regeneration energy compared to the benchmark monoethanolamine (MEA) make it a promising candidate for industrial applications.^{[1][2]} These application notes provide detailed experimental setups and protocols for researchers and scientists investigating the use of aqueous DETA solutions for CO₂ capture.

Experimental Setup

The experimental setup for CO₂ capture using aqueous DETA typically consists of an absorption unit and a regeneration unit. A common configuration involves a packed bed or a rotating packed bed (RPB) for absorption to enhance gas-liquid mass transfer, and a stripping column for regeneration.

A simplified workflow for a typical experimental setup is illustrated below.

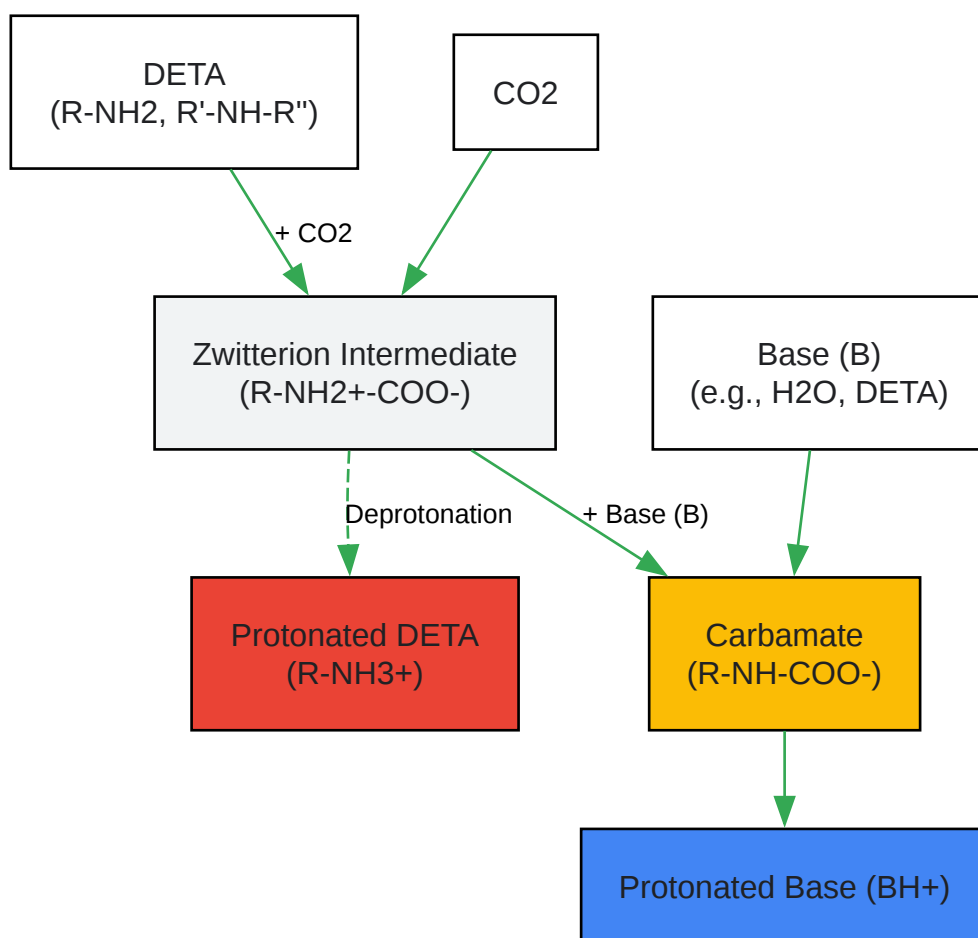


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Caption: Experimental workflow for CO₂ capture using aqueous DETA.

Reaction Mechanism

The reaction between CO₂ and DETA in an aqueous solution is complex due to the presence of primary and secondary amine groups. The primary mechanism involves the formation of carbamates.



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Caption: Simplified zwitterion mechanism for the reaction of CO₂ with DETA.

Experimental Protocols

1. Preparation of Aqueous DETA Solution

- Objective: To prepare a DETA solution of a specific weight percentage (e.g., 30 wt%).

- Materials: Diethylenetriamine (DETA, purity $\geq 99\%$), deionized water, magnetic stirrer, beaker, and an analytical balance.
- Procedure:
 - Determine the required mass of DETA and deionized water for the desired total volume and concentration.
 - In a beaker, add the calculated amount of deionized water.
 - Place the beaker on a magnetic stirrer and begin stirring.
 - Slowly and carefully add the pre-weighed DETA to the water. The dissolution process is exothermic.
 - Continue stirring until the solution is homogeneous.
 - Allow the solution to cool to the desired experimental temperature before use.

2. CO₂ Absorption Protocol

- Objective: To measure the CO₂ absorption performance of the aqueous DETA solution.
- Apparatus: Gas cylinders (CO₂ and N₂), mass flow controllers, absorption column (e.g., packed bed or RPB), thermostatic bath, peristaltic pump, and a gas analyzer.
- Procedure:
 - Prepare the DETA solution and preheat it to the desired absorption temperature (e.g., 40°C).
 - Calibrate the mass flow controllers for CO₂ and N₂ to achieve the desired inlet gas composition (e.g., 10-15% CO₂).
 - Set the desired liquid (DETA solution) and gas flow rates.^[3]
 - Start the flow of the gas mixture and the DETA solution into the absorption column.^[4]

- Allow the system to reach a steady state, which is typically indicated by stable outlet CO₂ concentrations and temperatures.
- Measure the CO₂ concentration in the outlet gas stream using a gas analyzer.
- Collect liquid samples of the CO₂-rich solution from the absorber outlet for analysis of CO₂ loading.

3. Solvent Regeneration Protocol

- Objective: To regenerate the CO₂-rich DETA solution by stripping the absorbed CO₂.
- Apparatus: Stripping column, reboiler, condenser, and a heating mantle.
- Procedure:
 - Pump the CO₂-rich DETA solution from the absorber to the top of the stripping column.
 - Heat the solution in the reboiler at the bottom of the stripper to a temperature of approximately 100-120°C. This generates steam which acts as a stripping agent.
 - The heat and steam cause the release of CO₂ from the amine solution.
 - The released CO₂ and steam exit from the top of the stripper and pass through a condenser to remove the water.
 - The regenerated (lean) DETA solution is collected from the bottom of the stripper, cooled, and can be recycled back to the absorber.
 - Collect samples of the lean solution to determine the residual CO₂ loading.

4. Analytical Method: Determination of CO₂ Loading

- Objective: To quantify the amount of CO₂ absorbed in the DETA solution (moles of CO₂ per mole of amine).
- Method: A common and accessible method is titration.[\[5\]](#)[\[6\]](#)

- Materials: CO₂-loaded DETA sample, hydrochloric acid (HCl) standard solution, sodium hydroxide (NaOH) standard solution, barium chloride (BaCl₂) solution, methyl orange indicator, and titration apparatus.
- Procedure (Simplified Titration):
 - Take a known volume of the CO₂-loaded DETA sample.
 - Add an excess of BaCl₂ solution to precipitate the dissolved carbonate and bicarbonate as barium carbonate (BaCO₃).
 - Titrate the solution with a standardized HCl solution using a suitable indicator to determine the concentration of free amine.
 - The total alkalinity of the solution can be determined by a separate titration without the addition of BaCl₂.
 - The CO₂ loading can be calculated from the difference between the total alkalinity and the free amine concentration.

Other advanced analytical techniques include Fourier Transform Infrared (FTIR) spectroscopy and Raman spectroscopy, which can provide online measurements of CO₂ loading by correlating spectral changes to the concentration of different species in the solution.^{[7][8][9]}

Data Presentation

Table 1: CO₂ Capture Performance of Aqueous DETA Solutions

Parameter	Value	Conditions	Source
CO2 Absorption Rate	Faster than MEA	1.0-2.9 kmol/m ³ DETA, 298-332 K	[2]
Overall Mass Transfer Coefficient (KGa)	Higher than MEA	30 wt% DETA, Rotating Packed Bed	[3]
Regeneration Heat	2.12 GJ/t CO2	DETA-1-propanol biphasic system	[10]
Phase Change Behavior	Liquid-Solid	DETA in non-aqueous solvents (e.g., ethanol)	[11]

Table 2: Comparison of DETA with other Amine Solvents

Amine Solvent	Key Advantages	Key Disadvantages	Source
DETA	High absorption rate, high loading capacity, lower regeneration energy than MEA.[1] [2]	Higher viscosity and potential for degradation compared to some amines.	[2]
MEA (Monoethanolamine)	Well-established benchmark, high reactivity.	High regeneration energy, corrosive, susceptible to degradation.	[12]
MDEA (Methyldiethanolamine)	Low regeneration energy, high resistance to degradation.	Low reaction rate.	[13]
PZ (Piperazine)	Very high reaction rate, often used as a promoter.[1]	Can precipitate at high concentrations, higher volatility.	[3][4]

Safety Precautions

- Diethylenetriamine is corrosive and can cause severe skin burns and eye damage. Always handle it in a well-ventilated area, such as a fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Consult the Safety Data Sheet (SDS) for DETA before use for complete safety and handling information.

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